

P2X7-IN-2: A Technical Guide to its Role in Neuroinflammation

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Compound of Interest

Compound Name: P2X7-IN-2

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Executive Summary

The P2X7 receptor, an ATP-gated ion channel, has emerged as a critical player in the intricate signaling cascades that underpin neuroinflammatory and neurodegenerative processes.^[1] Its activation on immune cells of the central nervous system, primarily microglia, triggers a robust inflammatory response, contributing to the pathological progression of a range of neurological disorders. This technical guide provides an in-depth overview of **P2X7-IN-2**, a potent P2X7 receptor inhibitor, and its potential therapeutic role in mitigating neuroinflammation and subsequent neurodegeneration. This document details the mechanism of action of P2X7 receptor antagonists, presents available quantitative data for **P2X7-IN-2**, outlines key experimental protocols for inhibitor evaluation, and visualizes the complex signaling pathways and experimental workflows.

Disclaimer: The information available in the public domain regarding the comprehensive preclinical and clinical development of **P2X7-IN-2** is limited. This guide provides a detailed overview based on available data and the broader context of P2X7 receptor antagonist research.

The P2X7 Receptor in Neuroinflammation

Under pathological conditions in the central nervous system (CNS), damaged or stressed cells release high concentrations of adenosine triphosphate (ATP).[2] This extracellular ATP acts as a danger-associated molecular pattern (DAMP) and binds to the P2X7 receptor, which is highly expressed on microglia, the resident immune cells of the brain.[1][3]

Activation of the P2X7 receptor initiates a cascade of downstream signaling events:

- **Ion Flux:** The receptor forms a non-selective cation channel, leading to an influx of Ca^{2+} and Na^{+} and an efflux of K^{+} . [4]
- **NLRP3 Inflammasome Activation:** The ionic dysregulation, particularly potassium efflux, triggers the assembly and activation of the NOD-like receptor protein 3 (NLRP3) inflammasome. [5]
- **Cytokine Release:** The activated inflammasome cleaves pro-caspase-1 into its active form, which in turn processes the pro-inflammatory cytokines pro-interleukin-1 β (pro-IL-1 β) and pro-IL-18 into their mature, secretable forms. [5][6]
- **Neuroinflammation and Neurodegeneration:** The release of these potent inflammatory mediators contributes significantly to the neuroinflammatory environment observed in various neurodegenerative diseases, such as Alzheimer's disease and Parkinson's disease. [1][2][7]
This sustained neuroinflammation can lead to neuronal damage and death.

P2X7-IN-2: A Potent P2X7 Receptor Inhibitor

P2X7-IN-2, also identified as "compound 58," is a potent and selective inhibitor of the P2X7 receptor. [1][8] Its primary mechanism of action is the blockade of the P2X7 receptor ion channel, thereby preventing ATP-induced downstream signaling and subsequent pro-inflammatory cytokine release. [1]

Quantitative Data

The available quantitative data for **P2X7-IN-2** highlights its exceptional potency in a physiologically relevant human whole blood assay. Further characterization in various in vitro and in vivo models is required for a complete pharmacological profile.

Compound	Assay	Species	IC50 (nM)
P2X7-IN-2 (compound 58)	IL-1 β Release	Human	0.01[1][8]

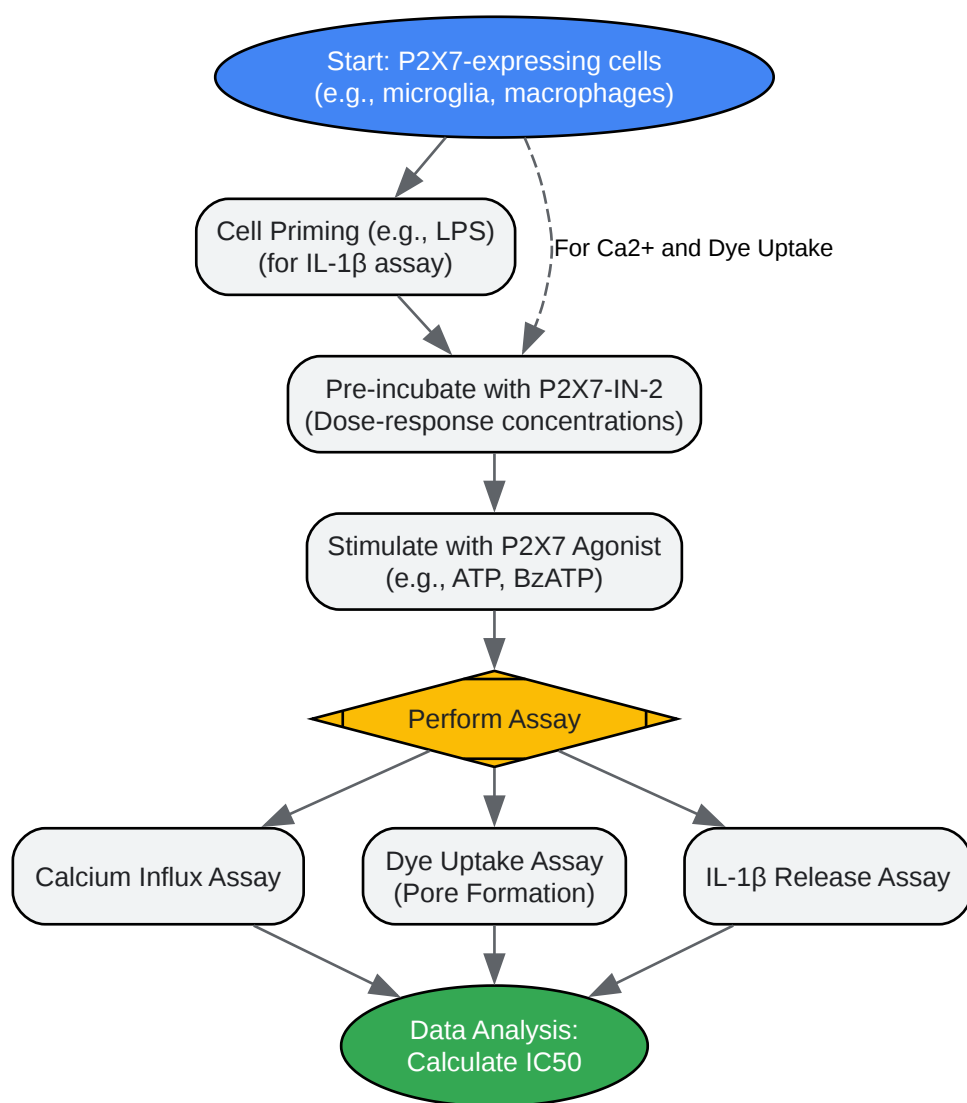
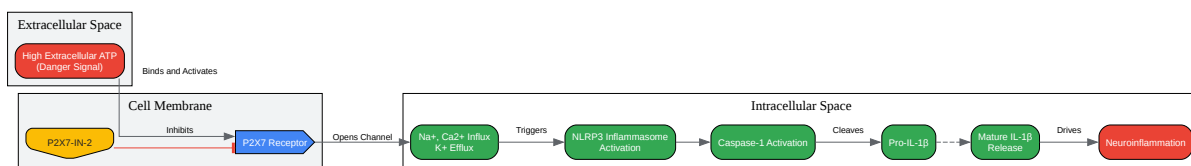
For context, the following table provides a comparison with other known P2X7 receptor antagonists. Note that assay conditions can vary, leading to differences in reported IC50 values.

Compound	IL-1 β Release (IC50, nM)	Calcium Influx (IC50, nM)	Dye Uptake (IC50, nM)	Species
P2X7-IN-2	0.01[1][8]	Data not available	Data not available	Human
A-740003	156	40	92	Human
JNJ-47965567	31.6 (monocytes)	5	54 (murine)	Human/Murine
GSK-1482160	Data not available	3.16	119.3	Human

Signaling Pathways and Experimental Workflows

P2X7 Receptor Signaling Pathway in Neuroinflammation

The following diagram illustrates the central role of the P2X7 receptor in mediating neuroinflammation.



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